

Solubility Profile of Pramipexole-d5: A Technical Guide

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Compound of Interest

Compound Name: Pramipexole-d5

Cat. No.: B12394317

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This technical guide provides a comprehensive overview of the solubility of **Pramipexole-d5** in various organic solvents. Designed for researchers, scientists, and professionals in drug development, this document compiles available quantitative data, outlines detailed experimental methodologies for solubility determination, and illustrates the relevant biological signaling pathway.

Core Data: Solubility of Pramipexole and its Analogs

Pramipexole-d5 is a deuterated form of Pramipexole, often used as an internal standard in analytical studies. While specific quantitative solubility data for **Pramipexole-d5** is limited, the solubility of Pramipexole and its common salt form, Pramipexole dihydrochloride monohydrate, serves as a strong proxy, as isotopic substitution is not expected to significantly alter solubility properties.

The following table summarizes the available solubility data for Pramipexole and its related forms in various organic solvents.

Compound	Solvent	Solubility	Notes
Pramipexole-d5	Methanol	Slightly soluble	Quantitative data not specified.
Pramipexole	Dimethyl Sulfoxide (DMSO)	42 mg/mL	Fresh, non-moisture-absorbing DMSO is recommended.[1]
Ethanol	42 mg/mL		
Pramipexole Dihydrochloride	Dimethyl Sulfoxide (DMSO)	100 mM	
Pramipexole Dihydrochloride Monohydrate	Methanol	Freely soluble (> 20 mg/mL)[2]	Soluble.[3][4]
Ethanol (96%)	Slightly soluble (~18 mg/mL)[2]	Sparingly or slightly soluble.[3][4]	
Methylene Chloride	Practically insoluble[3][4]		
Dichloromethane	Practically insoluble[5]		
(S)-Pramipexole (hydrochloride)	Dimethyl Sulfoxide (DMSO)	Approximately 5 mg/mL[6]	A stock solution can be prepared in DMSO. [6]

Experimental Protocols for Solubility Determination

The following section details a general experimental protocol for determining the solubility of a compound like **Pramipexole-d5** in organic solvents. This method is based on the isothermal saturation technique, a common and reliable approach.

Isothermal Saturation Method

This method involves creating a saturated solution of the solute in the solvent at a constant temperature and then determining the concentration of the solute in the solution.

Materials and Equipment:

- **Pramipexole-d5**
- Selected organic solvents (e.g., DMSO, Methanol, Ethanol)
- Analytical balance
- Vials with screw caps
- Constant temperature shaker or water bath
- Centrifuge
- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV-Vis)
- Volumetric flasks and pipettes
- Syringe filters (e.g., 0.22 μm)

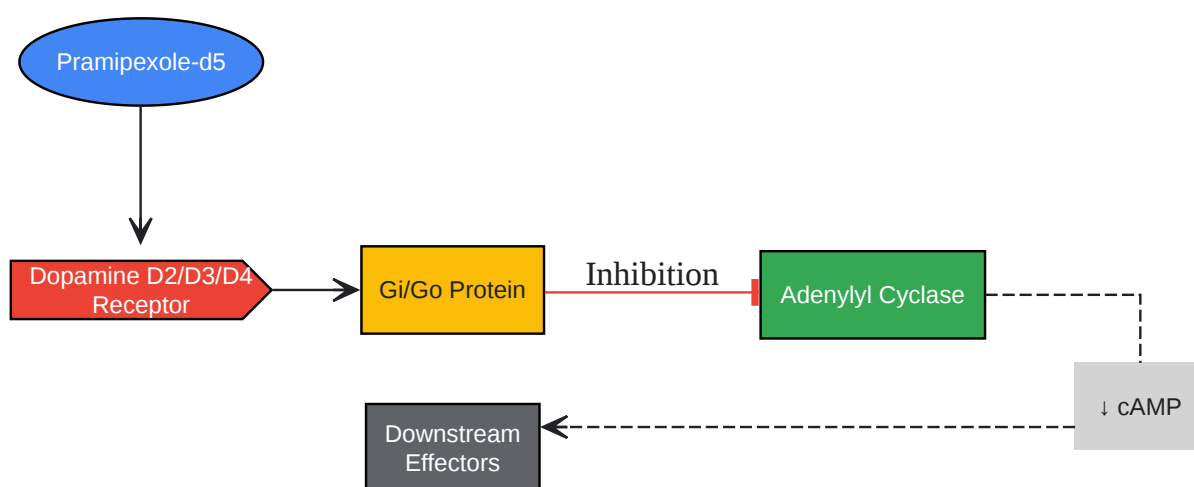
Procedure:

- **Sample Preparation:** An excess amount of **Pramipexole-d5** is added to a known volume of the selected organic solvent in a sealed vial.
- **Equilibration:** The vials are placed in a constant temperature shaker or water bath and agitated for a predetermined period (e.g., 24-48 hours) to ensure equilibrium is reached and a saturated solution is formed.
- **Phase Separation:** The saturated solution is then centrifuged at a high speed to separate the undissolved solid from the supernatant.
- **Sample Extraction and Dilution:** A known volume of the clear supernatant is carefully extracted and diluted with a suitable solvent to a concentration within the calibration range of the analytical method.

- Quantification: The concentration of **Pramipexole-d5** in the diluted sample is determined using a validated HPLC method.
- Solubility Calculation: The solubility is calculated from the measured concentration and the dilution factor.

Visualization of Pramipexole's Mechanism of Action

Pramipexole is a dopamine agonist that primarily targets the D2, D3, and D4 dopamine receptor subtypes. The following diagram illustrates the signaling pathway activated by Pramipexole.



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Pramipexole-d5 Dopamine Receptor Signaling Pathway

This guide provides a foundational understanding of the solubility characteristics of **Pramipexole-d5**. For specific applications, it is recommended to perform solubility testing under the exact experimental conditions.

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References

- 1. selleckchem.com [selleckchem.com]
- 2. accessdata.fda.gov [accessdata.fda.gov]
- 3. ema.europa.eu [ema.europa.eu]
- 4. Pramipexole dihydrochloride monohydrate | 191217-81-9 [chemicalbook.com]
- 5. Pramipexole | C₁₀H₁₇N₃S | CID 119570 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. cdn.caymanchem.com [cdn.caymanchem.com]
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